

# Application Notes and Protocols for Daily Instrument Verification Using Isotrak™ Check Sources

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## Compound of Interest

Compound Name: *Isotrak*

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## Introduction

In laboratory settings utilizing radioactive materials, ensuring the proper functioning of radiation detection and measurement instrumentation is paramount for safety, compliance, and the generation of accurate experimental data. Daily verification of these instruments provides confidence in their performance between formal calibrations. Isotrak™ radioactive reference sources offer a reliable and convenient solution for performing these essential daily checks.<sup>[1]</sup>

These application notes provide a detailed protocol for the routine verification of common laboratory radiation detection instruments using Isotrak™ check sources. Adherence to this protocol will help ensure the operational readiness of your instruments and the integrity of your research data.

## Principles of Daily Instrument Verification

Daily instrument verification is a quality control procedure designed to quickly confirm that an instrument is responding to a known radioactive source in a consistent and predictable manner. <sup>[2]</sup> This is not a calibration, but rather a check to detect any significant changes in instrument performance that may have occurred since the last full calibration.<sup>[2]</sup> By using a long-lived radionuclide with a known activity, researchers can monitor the instrument's response over

time. A consistent response indicates that the instrument is functioning correctly. Conversely, a significant deviation from the expected response can indicate a potential issue that requires further investigation and possible recalibration or servicing.

## Applicable Isotrak™ Check Sources

Isotrak™ offers a variety of check sources suitable for the daily verification of different types of radiation detection instruments.[3] The choice of check source depends on the type of radiation being measured (alpha, beta, or gamma) and the specific instrument being verified. The following table summarizes some common Isotrak™ check sources:

Isotrak™ Set	Included Radionuclides	Nominal Activity (per source)	Primary Emissions	Typical Application
QCRB8149	Americium-241 (Am-241), Cobalt-60 (Co-60), Sodium-22 (Na-22), Strontium-90 (Sr-90)	74 kBq	Alpha, Gamma, Gamma, Beta	General purpose check for alpha, beta, and gamma survey meters.
QCRB7471	Americium-241 (Am-241), Cobalt-60 (Co-60), Sodium-22 (Na-22), Strontium-90 (Sr-90), Cesium-137 (Cs-137)	74 kBq	Alpha, Gamma, Gamma, Beta, Gamma	Broad-spectrum check for a variety of survey meters and counters.[3]
CDRB18308	Cesium-137 (Cs-137)	370 kBq	Gamma	Verification of gamma scintillation detectors and dose rate meters.[3]
AMRB8151	Americium-241 (Am-241)	74 kBq	Alpha	Verification of alpha scintillation probes and proportional counters.[3]
SIRB8151	Strontium-90 (Sr-90)	74 kBq	Beta	Verification of Geiger-Müller pancake probes and other beta-sensitive instruments.[3]

Note: The activities listed are nominal and may vary. Refer to the certificate of each source for the exact activity and measurement uncertainty.<sup>[4]</sup>

## Experimental Protocol: Daily Verification of a Handheld Survey Meter

This protocol outlines the steps for the daily verification of a generic handheld radiation survey meter using an appropriate Isotrak™ check source.

### 4.1. Materials

- Handheld radiation survey meter (e.g., Geiger-Müller, scintillation detector)
- Appropriate Isotrak™ check source (e.g., Cs-137 for a gamma survey meter)
- Logbook or electronic record-keeping system
- Personal Protective Equipment (PPE) as required by your institution's radiation safety protocols

### 4.2. Procedure

- Initial Instrument Inspection:
  - Visually inspect the instrument for any signs of damage.
  - Check the battery level and replace if necessary.
  - Ensure the calibration sticker is present and the calibration is current.
- Background Measurement:
  - Take the instrument to a location with a low and stable radiation background, away from any known radioactive sources.
  - Turn on the instrument and allow it to stabilize as per the manufacturer's instructions.

- Record the background reading in the logbook. The reading should be within the expected range for the area.
- Source Response Check:
  - Place the Isotrak™ check source in a reproducible position relative to the detector. A jig or marked placement can ensure consistency.
  - Record the reading from the instrument. Ensure the reading has stabilized before recording.
  - Subtract the background reading from the source reading to obtain the net response.
- Data Evaluation:
  - Compare the net response to the expected value or range established during the initial setup after a full calibration.
  - If the reading is within the pre-defined acceptance criteria (e.g.,  $\pm 10\%$  of the established value), the instrument is considered verified and ready for use.
  - If the reading is outside the acceptance criteria, the instrument should be removed from service and tagged for further investigation or recalibration.

#### 4.3. Record Keeping

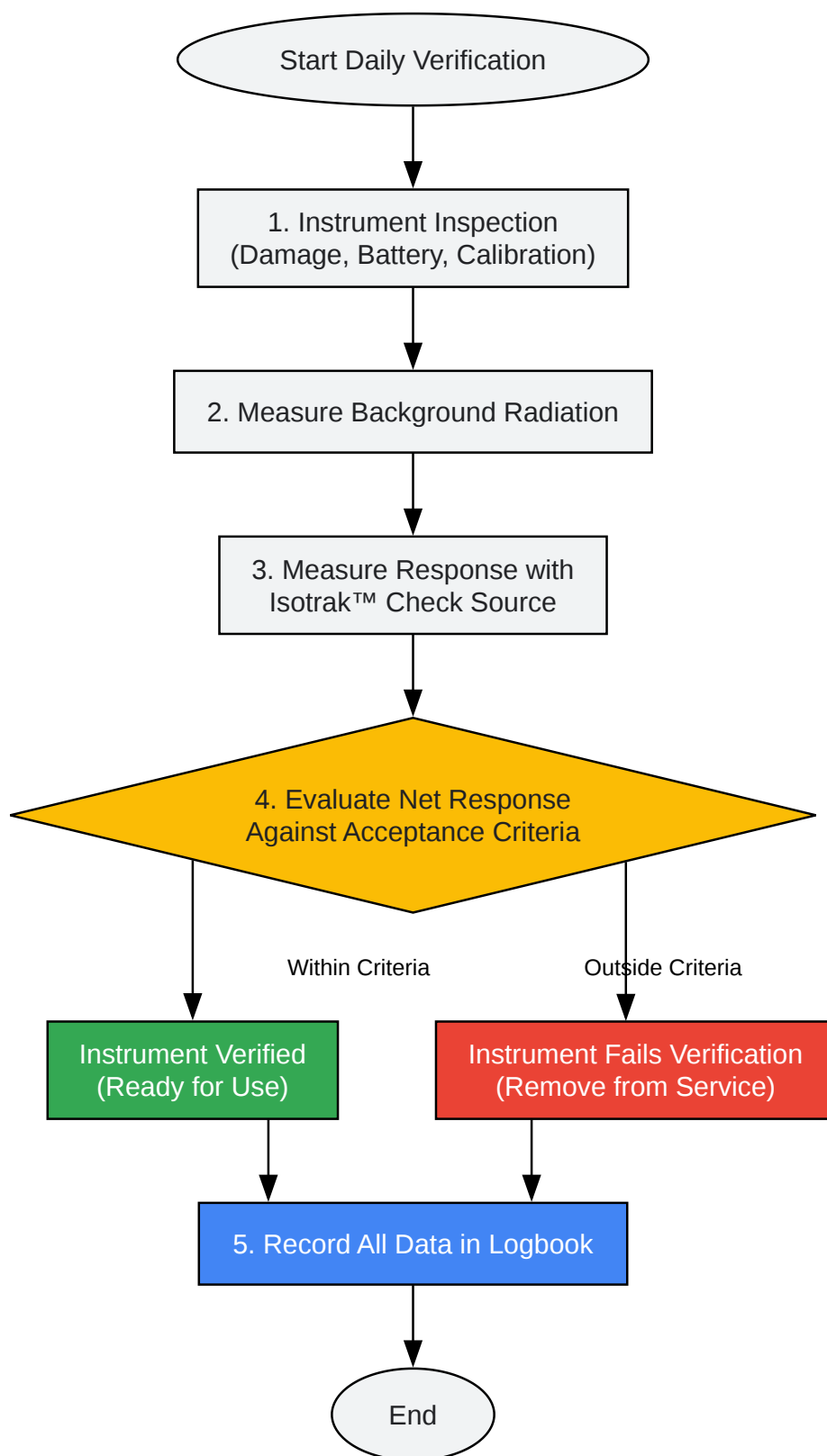
Maintain a dedicated logbook for each instrument. The following information should be recorded for each daily check:

- Date and time of the check
- Instrument make, model, and serial number
- Check source identification (nuclide, serial number)
- Background reading
- Source reading

- Net response
- Acceptance criteria
- Pass/Fail indication
- Initials of the person performing the check

## Visualization of the Daily Verification Workflow

The following diagram illustrates the logical flow of the daily instrument verification process.



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Caption: Workflow for daily radiation instrument verification.

## Conclusion

The daily use of Isotrak™ check sources provides a simple and effective method for verifying the performance of radiation detection instruments. This practice is a critical component of a comprehensive quality assurance program in any laboratory where radioactive materials are handled. By following a standardized protocol and maintaining meticulous records, researchers can ensure the reliability of their radiation measurements, contributing to a safer working environment and more robust scientific outcomes.

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## References

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